

Essential Safety and Handling Protocols for Isothiazolinone-Based Biocides

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Compound of Interest

Compound Name: CL-55

Cat. No.: B606712

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling potent chemical agents. This guide provides immediate safety, logistical, and disposal information for handling products containing 5-chloro-2-methyl-4-isothiazolin-3-one, a common isothiazolinone-based biocide, which may be colloquially referenced by product names such as 'CL-55'.

Chemical Identification and Hazards

The active component, 5-chloro-2-methyl-4-isothiazolin-3-one (CAS No. 26172-55-4), in combination with 2-methyl-4-isothiazolin-3-one (CAS No. 2682-20-4), presents several hazards that necessitate stringent safety measures.^[1] These compounds are typically found in aqueous solutions with other salts like magnesium nitrate and magnesium chloride.

Hazard Summary Table

Hazard Statement	GHS Classification
Causes severe skin burns and eye damage. ^[1]	Skin Corrosion/Irritation, Eye Damage
May cause an allergic skin reaction. ^[1]	Skin Sensitization
Harmful if swallowed, in contact with skin, or if inhaled. ^[1]	Acute Toxicity (Oral, Dermal, Inhalation)
Harmful to aquatic life. ^[1]	Hazardous to the Aquatic Environment

Personal Protective Equipment (PPE)

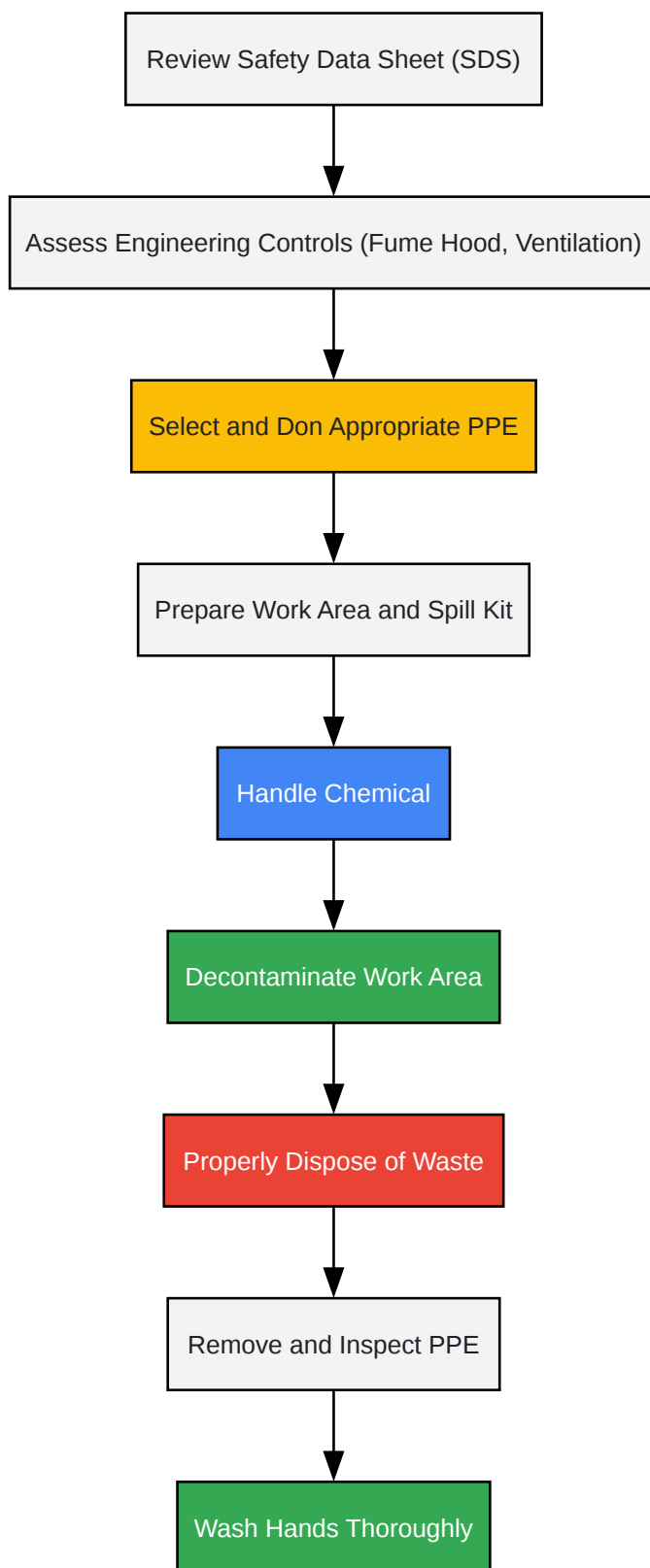
A comprehensive PPE plan is critical to mitigate exposure risks. The following table summarizes the recommended PPE for handling isothiazolinone-based solutions.

Recommended Personal Protective Equipment (PPE)

Body Area	Recommended Protection
Eyes/Face	Chemical splash goggles and a face shield are required to protect against splashes.
Skin/Hands	Chemical-resistant gloves (e.g., neoprene, butyl rubber, or barrier laminate) should be worn. Protective clothing, including a chemical-resistant apron and boots, is also necessary.
Respiratory	If ventilation is inadequate or if mist or vapor is generated, a NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter is required. ^[1]

Experimental Workflow and Handling Protocols

Adherence to a strict experimental workflow is essential for minimizing risks. The following diagram illustrates the key decision points for ensuring safety during the handling process.



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Figure 1. A stepwise workflow for the safe handling of isothiazolinone-based biocides.

First Aid and Emergency Procedures

Immediate response is critical in the event of an exposure.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position. Seek immediate medical attention. [1]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention. Wash clothing before reuse. [1]
Eye Contact	Immediately rinse the eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Plan

Proper containment and disposal are crucial to prevent environmental contamination and further exposure.

Spill Response

In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing the appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, earth, vermiculite). Collect the absorbed material into a suitable, labeled container for disposal.

Disposal

Pesticide wastes are considered acutely hazardous.[1] Dispose of the chemical and any contaminated materials in accordance with all applicable local, regional, national, and international regulations.[1] Do not allow the substance to enter drains or watercourses. Non-refillable containers must be triple-rinsed and disposed of in a sanitary landfill or by other approved procedures.[1]

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References

- 1. files.dep.state.pa.us [files.dep.state.pa.us]
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